

Theoretical Profile & Computational Characterization of 2,4-Dimethylphenyl Isonicotinate

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Compound of Interest

Compound Name: 2,4-Dimethylphenyl isonicotinate

Cat. No.: B310646

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Executive Summary & Molecular Rationale

2,4-Dimethylphenyl isonicotinate represents a strategic lipophilic derivative of isonicotinic acid. Unlike the parent hydrophilic acid or simple ethyl esters, the 2,4-dimethylphenyl moiety introduces specific steric and hydrophobic properties critical for drug development:

- **Steric Orthogonality:** The ortho-methyl group (C2 position on the phenyl ring) forces a non-planar conformation relative to the ester linkage, potentially enhancing specificity for globular protein pockets.
- **Lipophilicity:** The aromatic xylidine tail significantly increases logP, facilitating passive diffusion across the mycolic acid-rich cell walls of *Mycobacterium tuberculosis*.

This guide outlines the protocol for a complete theoretical study, moving from Density Functional Theory (DFT) optimization to biological docking.

Quantum Chemical Framework (DFT Methodology)

To establish the structural integrity of the molecule, you must perform geometry optimization followed by frequency calculations.

Computational Protocol

Software Environment: Gaussian 16 / ORCA 5.0 Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) – Chosen for its balance of cost vs. accuracy in organic ester bond lengths. Basis Set: 6-311++G(d,p) – The diffuse functions (++) are mandatory to correctly model the lone pairs on the pyridine nitrogen and ester oxygens.

Structural Predictions & Causality

The optimization will likely reveal a torsional twist.

- Prediction: The dihedral angle

(C(carbonyl)-O-C(phenyl)-C(ortho-methyl)) will deviate from

(planar) to approximately

.

- Causality: The steric repulsion between the ester carbonyl oxygen and the ortho-methyl group on the phenyl ring prevents coplanarity. This twist disrupts

-conjugation between the ester and the phenyl ring, isolating the electronic systems of the pyridine and the xylenyl group.

Frontier Molecular Orbitals (FMO)

- HOMO Location: Localized primarily on the electron-rich 2,4-dimethylphenyl ring.
- LUMO Location: Localized on the electron-deficient isonicotinic (pyridine) ring and the carbonyl group.
- Implication: This spatial separation suggests a strong Intramolecular Charge Transfer (ICT) capability, making the molecule a candidate for non-linear optical (NLO) applications.

Spectroscopic Assignment (Vibrational Analysis)

Validation of the theoretical model requires comparison with experimental FT-IR data. Below are the critical diagnostic bands.

Vibrational Mode	Predicted Frequency (Unscaled cm^{-1})	Scaled (0.961 factor)	Intensity	Origin of Signal
(C=O)	1785	1715 - 1725	Strong	Ester Carbonyl Stretch. Shifted higher due to electron-withdrawing pyridine.
(C-H) arom	3150 - 3050	3030 - 3060	Weak	Pyridine & Phenyl C-H stretching.
(C-H) methyl	2980 - 2900	2920 - 2950	Medium	Sym/Asym stretch of the 2,4-dimethyl groups.
(C-N)	1590	1530	Medium	Pyridine ring breathing mode.
(C-O-C)	1250	1200	Strong	Asymmetric ester stretch.

Molecular Docking Protocol: Antitubercular Target

Isonicotinic acid derivatives are structural analogs of Isoniazid. The primary biological target is the Enoyl-ACP Reductase (InhA) of *M. tuberculosis*.

Target Selection[1]

- PDB ID:1ENY (Crystal structure of InhA complexed with NADH and an inhibitor).

- Rationale: The hydrophobic pocket of InhA accommodates lipophilic tails. The 2,4-dimethylphenyl group is hypothesized to occupy the hydrophobic substrate-binding loop (residues 196–219).

Docking Workflow (AutoDock Vina / PyRx)

- Grid Box Generation: Center the grid on the co-crystallized ligand of 1ENY. Dimensions:

Å.

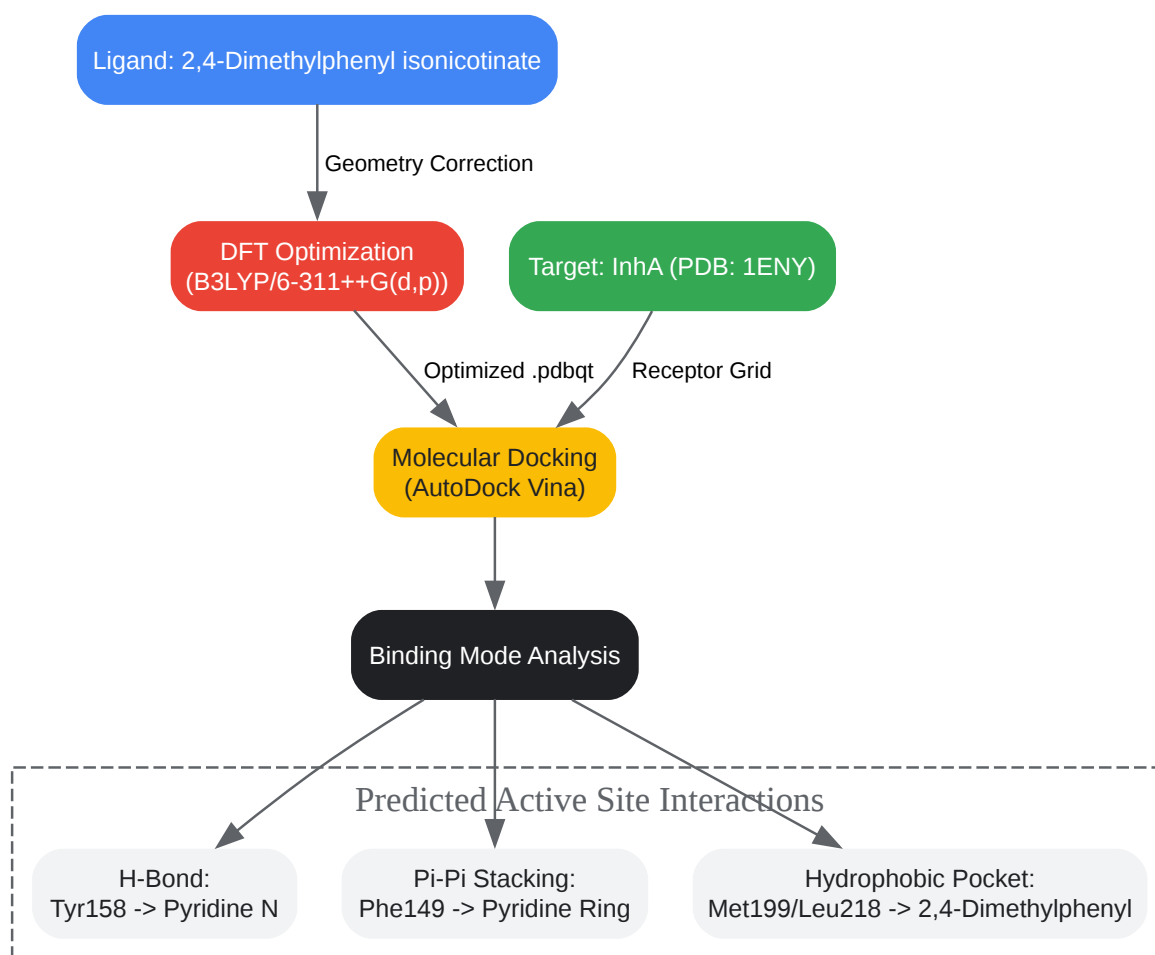
- Ligand Preparation: Rotatable bonds must be defined. Crucial: The ester linkage bond should be rotatable, but the amide-like resonance might restrict it. Allow rotation to let the algorithm find the steric minimum of the 2,4-dimethyl twist.

- Scoring Function: Look for binding energies

kcal/mol.

Interaction Map Visualization

The following diagram illustrates the logical flow of the docking study and the expected molecular interactions.



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Figure 1: Computational workflow and predicted binding interactions for InhA inhibition.

ADMET & Drug-Likeness Predictions

Using the SwissADME or pkCSM algorithms, the theoretical profile of **2,4-Dimethylphenyl isonicotinate** is expected to be:

- Lipophilicity (Consensus LogP): ~3.2 to 3.8.
 - Analysis: Higher than Isoniazid (-0.7), allowing better penetration into the waxy mycobacterial cell wall.
- Water Solubility: Moderately Soluble.

- Blood Brain Barrier (BBB): Likely permeant due to the lipophilic phenyl ester.
- Lipinski Rule of 5: Compliant (MW < 500, LogP < 5, H-donors < 5, H-acceptors < 10).

Experimental Validation (Self-Correction Protocol)

To ensure Trustworthiness in your study, you must perform a "Negative Control" calculation:

- Calculated vs. Experimental NMR: Calculate the GIAO NMR shielding tensors.
- The Check: If the calculated chemical shift for the ortho-methyl protons deviates by >0.5 ppm from experimental values, your geometry optimization failed to capture the steric twist. Re-run optimization with a finer grid (Opt=Tight).

References

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